

# PbTx-3 neurotoxic shellfish poisoning symptoms

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: PbTx 3

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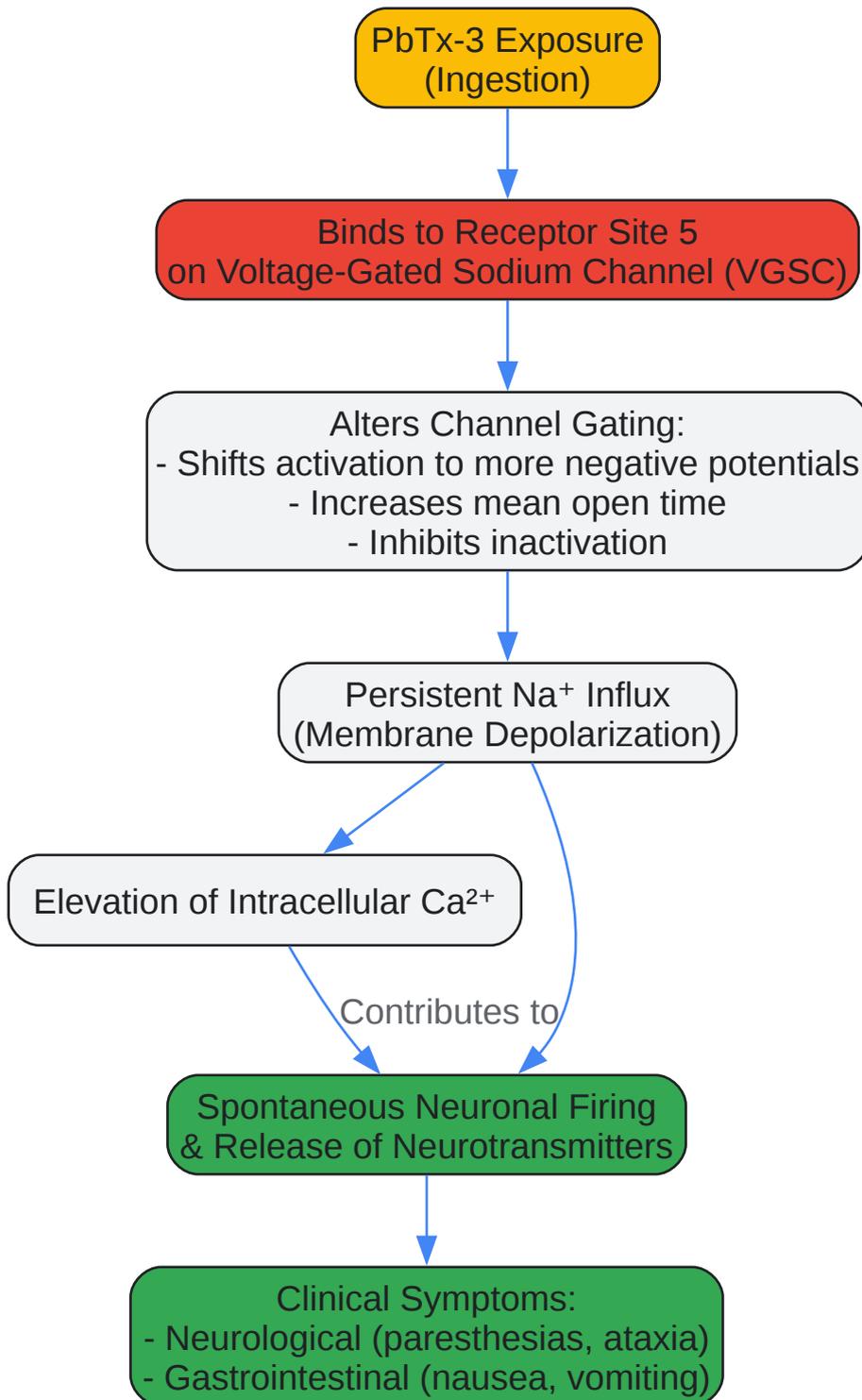
## Clinical Symptoms of PbTx-3 and NSP

The following table summarizes the core clinical symptoms associated with NSP, which are caused by brevetoxins including PbTx-3. Symptoms typically appear between **15 minutes to 18 hours** after ingestion of contaminated shellfish and generally last from **a few hours to several days** [1] [2] [3]. No human fatalities have been reported, but hospitalizations can occur [1].

Symptom Category	Specific Symptoms	Onset & Duration Notes
Gastrointestinal	Nausea, vomiting, diarrhea, abdominal pain [1] [2] [3]	Often among the first symptoms to appear.
Neurological	Circumoral and distal paresthesias (tingling/numbness of lips, tongue, arms, legs), ataxia (loss of coordination), slurred speech, dizziness, myalgia (muscle pain), vertigo, loss of motor control, reversal of hot and cold sensation (thermal dyesthesia) [1] [4] [2]	The hallmark "neurotoxic" symptoms of NSP. Can progress to partial paralysis [1].
Other Systemic Effects	Bradycardia (slow heart rate), dilated pupils, headache, tremor [2] [3]	Less frequently reported.

## Mechanism of Action: PbTx-3 Neurotoxicity

PbTx-3 is a lipid-soluble, cyclic polyether toxin that binds with high affinity to **Receptor Site 5 on voltage-gated sodium channels (VGSCs)** in cell membranes [1] [4] [3]. This binding induces specific neurotoxic effects, as illustrated in the following pathway.



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*Diagram of the PbTx-3 mechanism of action on voltage-gated sodium channels, leading to NSP symptoms.*

## Analytical Methods for PbTx-3 Detection

For drug development and research, accurate toxin quantification is essential. The table below outlines key methodologies.

Method	Principle	Key Experimental Steps (Abridged Protocol)	Application & Notes
<b>Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)</b> [5]	Chromatographic separation followed by detection via mass-to-charge ratio of ionized molecules.	1. <b>Extraction:</b> Homogenize shellfish tissue with 50% acetonitrile [5]. 2. <b>Clean-up:</b> Use dispersive Solid-Phase Extraction (d-SPE) with alumina-neutral sorbent [5]. 3. <b>Analysis:</b> Inject onto a C18 UPLC column. Use positive HESI ionization and Multiple Reaction Monitoring (MRM) for detection [5].	<b>Gold Standard.</b> Highly sensitive and confirmatory. LOQ of 5 µg/kg, well below regulatory limits (800 µg BTX-2/kg) [5].
<b>Receptor Binding Assay (RBA)</b> [4]	Measures competitive displacement of a radiolabeled brevetoxin from sodium channel receptors.	1. Prepare rat brain synaptosomes or other membrane fractions containing VGSCs [4]. 2. Incubate with a fixed concentration of a radiolabeled brevetoxin (e.g., [ <sup>3</sup> H]-PbTx-3) and varying concentrations of the unlabeled PbTx-3 standard or sample extract [4]. 3. Measure bound radioactivity. The EC <sub>50</sub> for PbTx-3 is approximately 27.6 nM [4].	High-throughput screening. Approved for shellfish safety screening. Reflects toxic potential but is not compound-specific [4].
<b>Cell-Based Cytotoxicity Assay</b> [4]	Measures cell viability or metabolic activity after toxin exposure.	1. Culture susceptible cell lines (e.g., human monocyte THP-1 line or neuronal cells) [4]. 2. Expose cells to a dilution series of PbTx-3 for a set period (e.g., 24h). 3. Assess viability with a colorimetric assay like XTT. The reported EC <sub>50</sub> for PbTx-3 in THP-1 monocytes is ~47 µM [4].	Useful for functional toxicity assessment. The XTT assay measures metabolic activity as a proxy for cell viability [4].
<b>Enzyme-Linked Immunosorbent Assay (ELISA)</b> [5]	Uses antibodies to specifically bind brevetoxins in a competitive format.	1. Add sample/standard to antibody-coated wells. 2. Add a brevetoxin-enzyme conjugate. 3. Add substrate; measure color change inversely proportional to toxin concentration.	Rapid screening tool. Susceptible to false positives/negatives due to cross-reactivity [5].

## Key Research and Developmental Insights

- **PbTx-3 is a Metabolite:** PbTx-3 is a primary metabolite of the algal toxin PbTx-2, which is often the dominant form produced by *Karenia brevis*. PbTx-3 is frequently found in contaminated shellfish [1]

[6].

- **Immunotoxicity Considerations:** Recent evidence indicates that different brevetoxin analogs can exhibit **varying immunotoxic effects** not strictly correlated with their VGSC binding affinity. For instance, PbTx-2 (which has an aldehyde group) is more cytotoxic to human monocytes than PbTx-3 (which lacks it), despite similar VGSC binding [4]. This is crucial for therapeutic development.
- **Toxin Antagonism:** The compound **brevenal** is a natural brevetoxin antagonist that competes for Site 5 on the VGSC. Research shows it can protect human lymphocytes from PbTx-3-induced DNA damage, suggesting a potential therapeutic pathway [7].

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To cite this document: Smolecule. [PbTx-3 neurotoxic shellfish poisoning symptoms]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624133#pbtx-3-neurotoxic-shellfish-poisoning-symptoms>]

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